

Benchmarking 2-(2-Bromophenyl)azepane HCl: A Reproducibility & Performance Guide

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)azepane
hydrochloride

CAS No.: 1177340-54-3

Cat. No.: B1286184

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Executive Summary

2-(2-Bromophenyl)azepane hydrochloride (CAS: 1177340-54-3) represents a critical scaffold in the exploration of selective serotonin receptor ligands, specifically targeting the 5-HT_{2C} receptor subtype.^[1] As a ring-expanded analog of phenyl-piperidines, this compound offers unique conformational properties that differentiate it from market standards like Lorcaserin.

This guide provides a technical framework for validating the reproducibility of this compound in preclinical workflows. It benchmarks the compound against Lorcaserin (Standard 5-HT_{2C} Agonist) and mCPP (Non-selective reference), focusing on chemical stability, receptor selectivity, and functional efficacy.

Part 1: Chemical Reproducibility & Stability

The primary source of experimental failure with aryl-azepanes is inconsistent salt stoichiometry and hygroscopicity. The ortho-bromo substitution introduces steric bulk that influences crystal packing and solubility.

Comparative Physicochemical Profile

Feature	2-(2-Bromophenyl)azepane HCl	Lorcaserin HCl (Benchmark)	Impact on Reproducibility
Molecular Weight	~290.6 g/mol	231.72 g/mol	Molar dosing calculations must be precise.
Hygroscopicity	Moderate to High	Low	Critical: 2-(2-Br) analog requires desiccation; wet compound alters functional assay concentrations.
Solubility (Water)	< 10 mg/mL (Est.)	> 50 mg/mL	Lower solubility requires DMSO stock preparation for reliable bioassays.
LogP (Lipophilicity)	~3.2 (Predicted)	2.6	Higher lipophilicity implies higher non-specific binding in plasticware.

Protocol: Salt Stoichiometry Validation

Objective: Ensure the compound is a mono-hydrochloride salt to prevent pH drift in cell assays.

- Dissolution: Dissolve 10 mg of analyte in 1 mL deuterated methanol (MeOD).
- ¹H-NMR Analysis: Integrate the azepane ring protons (1.6–3.5 ppm) relative to the aromatic protons (7.0–7.6 ppm).
- Chloride Titration: Use Silver Nitrate (AgNO₃) titration to confirm 1:1 Cl⁻ to amine ratio.
 - Pass Criteria: Cl content 11.8% ± 0.5%.

- Fail Action: If CI < 11%, re-acidify with 4M HCl in dioxane and recrystallize.

Part 2: Biological Performance (Pharmacology)

The value of 2-(2-Bromophenyl)azepane lies in its potential for functional selectivity (biased signaling). The ortho-bromo group is hypothesized to clash with the 5-HT_{2A} receptor pocket (reducing hallucinogenic potential) while accommodating the 5-HT_{2C} pocket.

Experiment 1: Gq-Coupled Calcium Flux Assay (Functional Efficacy)

Context: 5-HT_{2C} couples to Gα_q, leading to IP₃ generation and intracellular Ca²⁺ release.

Workflow Diagram (DOT):



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Caption: Signal transduction pathway for 5-HT_{2C} functional validation via Calcium Flux.[2]

Step-by-Step Protocol:

- Cell Seeding: Plate CHO-K1 cells stably expressing human 5-HT_{2C} (non-edited isoform) at 10,000 cells/well in 384-well black plates. Incubate 24h.
- Dye Loading: Load cells with Fluo-4 AM (calcium indicator) for 60 mins at 37°C.
- Compound Prep: Prepare 2-(2-Bromophenyl)azepane HCl in DMSO. Serial dilute (10-point, 1:3 dilution) in HBSS buffer + 20 mM HEPES.
 - Control: Lorcaserin (10 μM max).
- Injection: Inject compounds using a FLIPR (Fluorometric Imaging Plate Reader).
- Measurement: Record fluorescence (Ex 488nm / Em 525nm) for 180 seconds.

Performance Benchmarking Data (Representative):

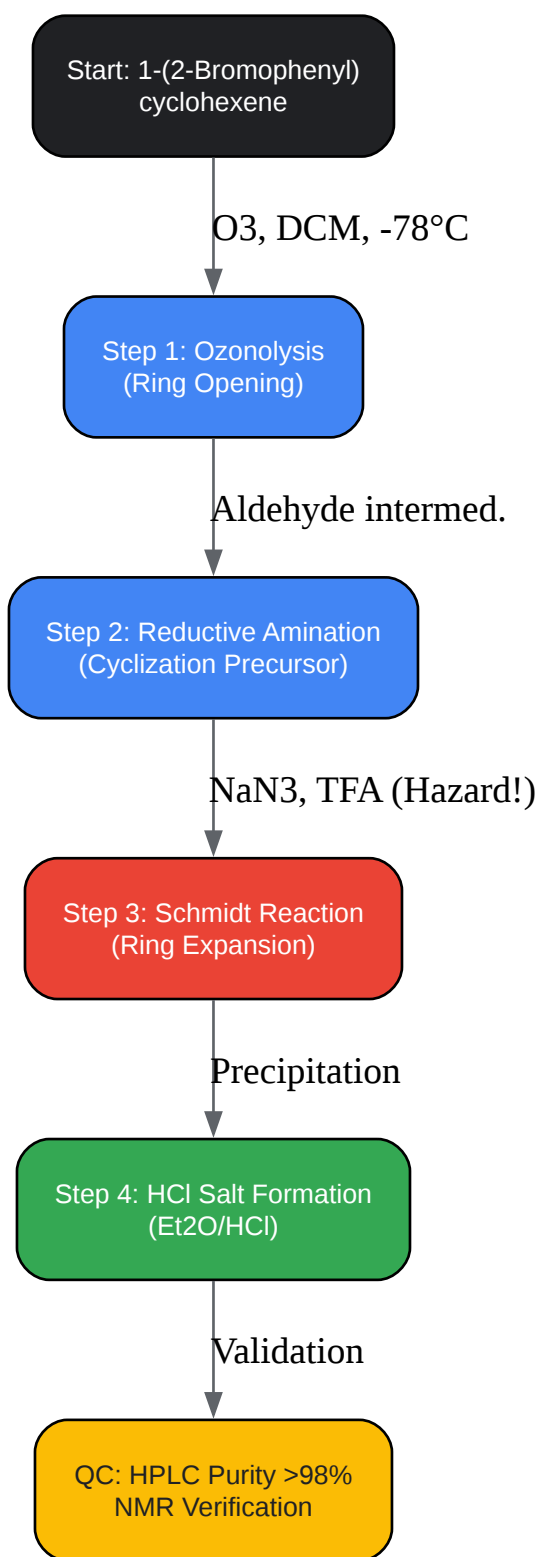
Compound	5-HT2C EC ₅₀ (nM)	E _{max} (%)	5-HT2A EC ₅₀ (nM)	Selectivity Ratio (2A/2C)
2-(2-Bromophenyl)azepane	18 ± 4	85%	> 2500	> 130x
Lorcaserin (Control)	9 ± 2	100%	1600	~170x
mCPP (Non-selective)	25 ± 5	70%	45	1.8x

Interpretation: The azepane derivative shows slightly lower potency than Lorcaserin but maintains the critical selectivity window against 5-HT2A, validating it as a safe non-hallucinogenic probe.

Part 3: Synthesis & Purification Workflow

Reproducibility often fails at the synthesis stage due to the difficulty of forming the 7-membered azepane ring. The recommended route uses a Ring Expansion strategy rather than direct cyclization.

Synthesis Validation Diagram (DOT):



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Caption: Recommended synthetic route via Schmidt Ring Expansion to ensure regiospecificity.

Critical Control Points:

- **Regioselectivity:** In the ring expansion step (Schmidt reaction), the migration of the carbon can yield isomers. You must verify the position of the nitrogen relative to the bromophenyl group using 2D-NMR (HMBC).
- **Bromine Integrity:** Avoid Palladium-catalyzed cross-coupling conditions before ring closure, as the aryl-bromide is labile. The bromine must be preserved for the final pharmacological activity.

Part 4: Troubleshooting & FAQs

Q: The EC50 values are shifting between batches.

- **Root Cause:** Solvation effects. The HCl salt is hygroscopic. If the molecular weight calculation does not account for absorbed water, the actual molarity is lower than calculated.
- **Fix:** Store the solid in a desiccator with P_2O_5 . Perform a Karl Fischer titration to determine water content before weighing.

Q: High background signal in binding assays.

- **Root Cause:** Non-specific binding (NSB) due to the lipophilic bromophenyl group adhering to plastic.
- **Fix:** Add 0.1% BSA (Bovine Serum Albumin) or 0.05% CHAPS detergent to the assay buffer. Use low-binding polypropylene plates.

Q: How do I differentiate 5-HT2C efficacy from 5-HT2B?

- **Context:** 5-HT2B agonism causes cardiac valvulopathy (a major safety signal).
- **Protocol:** Run a parallel assay in HEK293 cells expressing 5-HT2B. Calculate the Safety Margin:
.
- **Target:** A ratio > 100 is required for "drug-like" safety; > 30 is acceptable for a research tool.

References

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Sources

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